

Application Notes and Protocols for Antimicrobial Activity Assay of Turpentine

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Compound of Interest

Compound Name: **Turpentine**

Cat. No.: **B1165885**

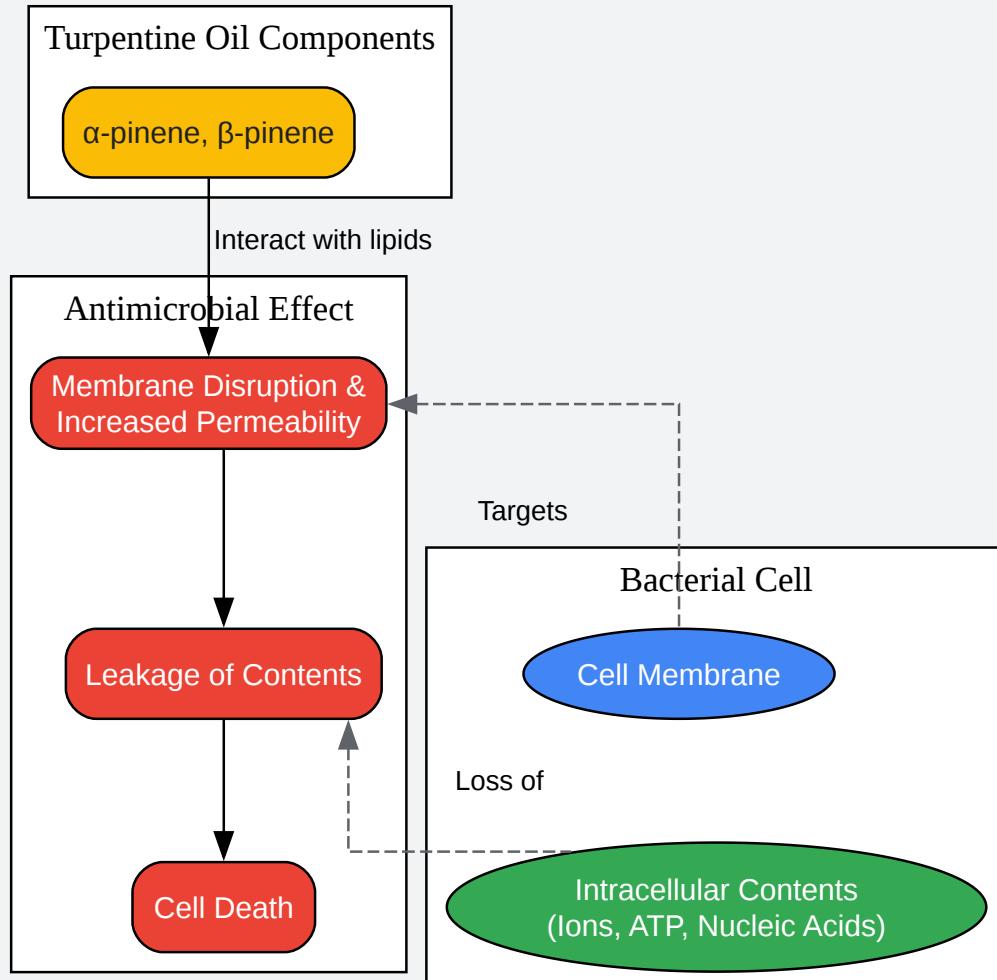
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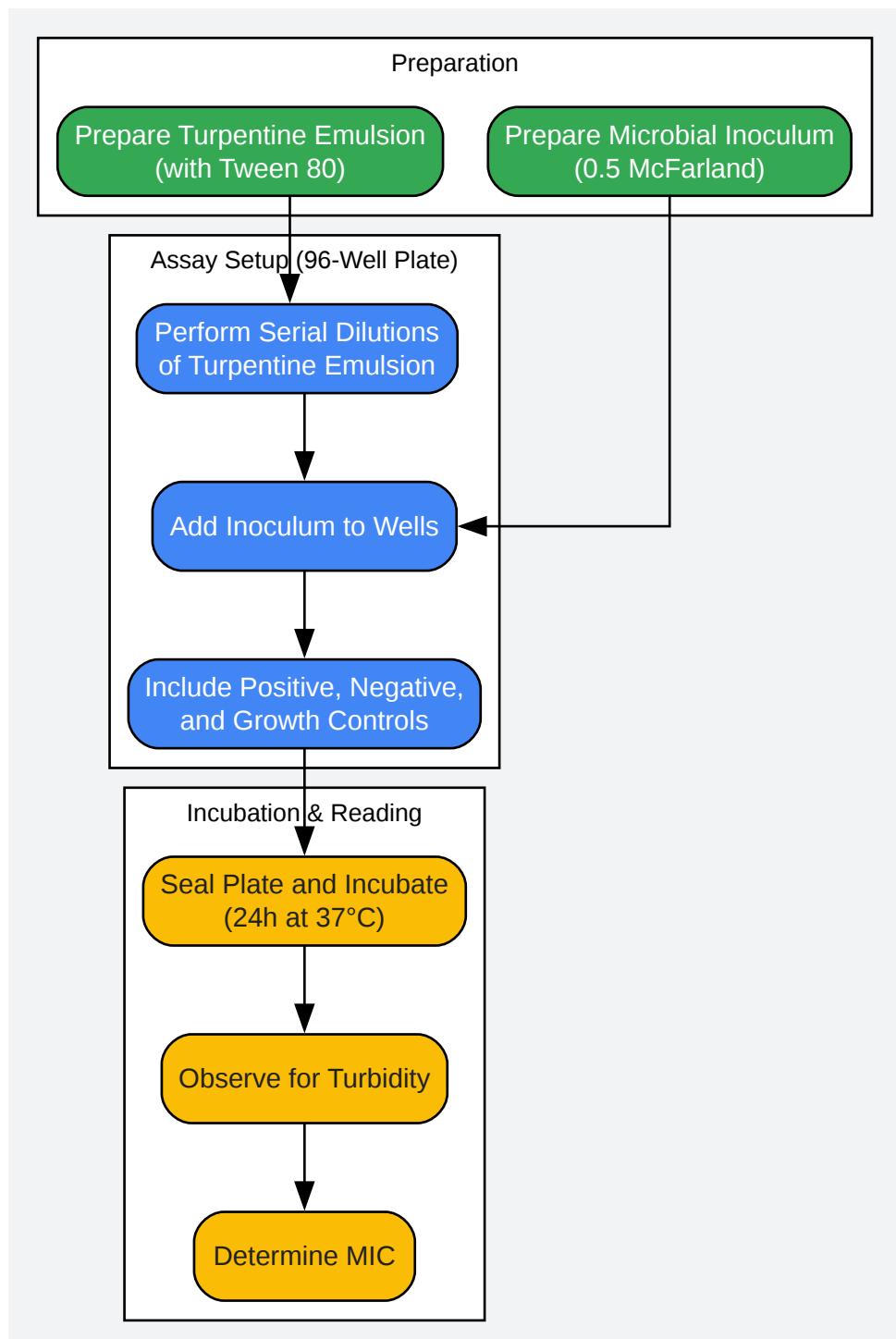
Introduction **Turpentine** oil, an essential oil derived from the resin of pine trees, has been traditionally used for its medicinal properties, including its antiseptic capabilities.^[1] Composed primarily of monoterpenes like α -pinene and β -pinene, **turpentine** oil exhibits a broad range of biological activities, including antibacterial and antifungal effects.^{[2][3][4][5]} Its mechanism of action is largely attributed to the disruption of microbial cell membranes, which enhances permeability and leads to the leakage of cellular contents.^[2] These properties make **turpentine** a subject of interest for researchers in drug development seeking natural antimicrobial agents.

These application notes provide detailed protocols for assessing the antimicrobial efficacy of **turpentine** oil using standard in vitro methods, including broth microdilution for determining minimum inhibitory concentration (MIC), agar-based diffusion assays, and a vapor phase assay to account for its volatile nature.

Mechanism of Action: Cell Membrane Disruption

Turpentine oil's primary antimicrobial effect stems from its lipophilic components, such as α -pinene and β -pinene, which interact with and disrupt the integrity of microbial cell membranes.^[2] This disruption increases membrane permeability, leading to the loss of essential ions and macromolecules, ultimately resulting in cell death.



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